

Benchmarking the cost-effectiveness of diammonium ethyl phosphate as a flame retardant

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Compound of Interest

Compound Name: *Diammonium ethyl phosphate*

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Benchmarking the Cost-Effectiveness of Diammonium Phosphate as a Flame Retardant

A Comparative Guide for Researchers and Product Development Professionals

The selection of an appropriate flame retardant is a critical decision in polymer formulation, balancing fire safety performance with cost and the preservation of material properties.

Diammonium ethyl phosphate (DAP) is a well-established phosphorus-based flame retardant known for its efficacy, particularly in cellulosic materials. This guide provides an objective comparison of DAP with other common halogen-free flame retardants, including ammonium polyphosphate (APP), aluminum hydroxide (ATH), and melamine cyanurate (MCA). The information presented herein is supported by experimental data to assist researchers and professionals in making informed decisions for their specific applications.

Performance and Cost Comparison of Flame Retardants

The following tables summarize the key performance indicators and approximate costs of DAP and its alternatives. It is important to note that performance is highly dependent on the polymer matrix, loading level, and the presence of synergistic additives.

Flame Retardant	Chemical Formula	Typical Loading Level (%)	Approx. Price (USD/kg)	Key Advantages	Key Disadvantages
Diammonium Phosphate (DAP)	$(\text{NH}_4)_2\text{HPO}_4$	10 - 30	0.80 - 1.50	Cost-effective, good performance in cellulosic polymers, promotes charring.	Water-soluble (limits use in some applications), can affect thermal stability of some polymers.
Ammonium Polyphosphate (APP)	$(\text{NH}_4\text{PO}_3)_n$	10 - 30	2.00 - 4.00	High phosphorus content, forms a stable intumescent char, effective in a wide range of polymers.	Higher cost than DAP, can be hygroscopic.
Aluminum Hydroxide (ATH)	$\text{Al}(\text{OH})_3$	40 - 60	0.40 - 1.00	Low cost, smoke suppressant, endothermic decomposition releases water.	High loading levels required, which can significantly impact mechanical properties; decomposes at relatively low temperatures.

Melamine Cyanurate (MCA)	$C_6H_9N_9O_3$	5 - 15	3.00 - 5.00	Effective at low loading levels, good thermal stability, acts in both gas and condensed phases.	Higher cost, primarily used in polyamides.
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Flammability Performance Data

The Limiting Oxygen Index (LOI) and UL-94 vertical burn test are standard methods for assessing the flammability of polymers. The data below is a compilation from various studies and illustrates the typical performance of these flame retardants in different polymer systems.

Polymer Matrix	Flame Retardant	Loading Level (%)	LOI (%)	UL-94 Rating
Polypropylene (PP)	None	0	18	Burns
DAP	20	~24	V-2	
APP	20	~28	V-0	
ATH	60	~26	V-0	
Polyester-Cotton Blend	None	0	~18	Burns
DAP	15	~25	Pass	
Epoxy Resin	None	0	~22	
APP	15	~34	V-0	

Impact on Mechanical Properties

The addition of flame retardants can influence the mechanical properties of the base polymer. The following table provides a qualitative and quantitative overview of these effects.

Polymer Matrix	Flame Retardant	Loading Level (%)	Change in Tensile Strength	Change in Flexural Modulus
Polypropylene (PP)	DAP	20	Slight Decrease	Increase
APP	20	Decrease	Increase	
ATH	60	Significant Decrease	Significant Increase	
Bio-composites (e.g., PLA with natural fibers)	DAP	5-15	Decrease	Increase

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below to ensure reproducibility and accurate comparison.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589-2

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- A vertically oriented specimen of specified dimensions is placed in a temperature-controlled chimney.
- A mixture of oxygen and nitrogen is introduced at the bottom of the chimney and flows upwards.

- The top edge of the specimen is ignited with a pilot flame.
- The oxygen concentration is systematically varied, and the flame behavior is observed after the removal of the ignition source.
- The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the specimen sustains combustion for a specified period or burns to a specified length.

UL-94 Vertical Burning Test

Standard: ANSI/UL 94

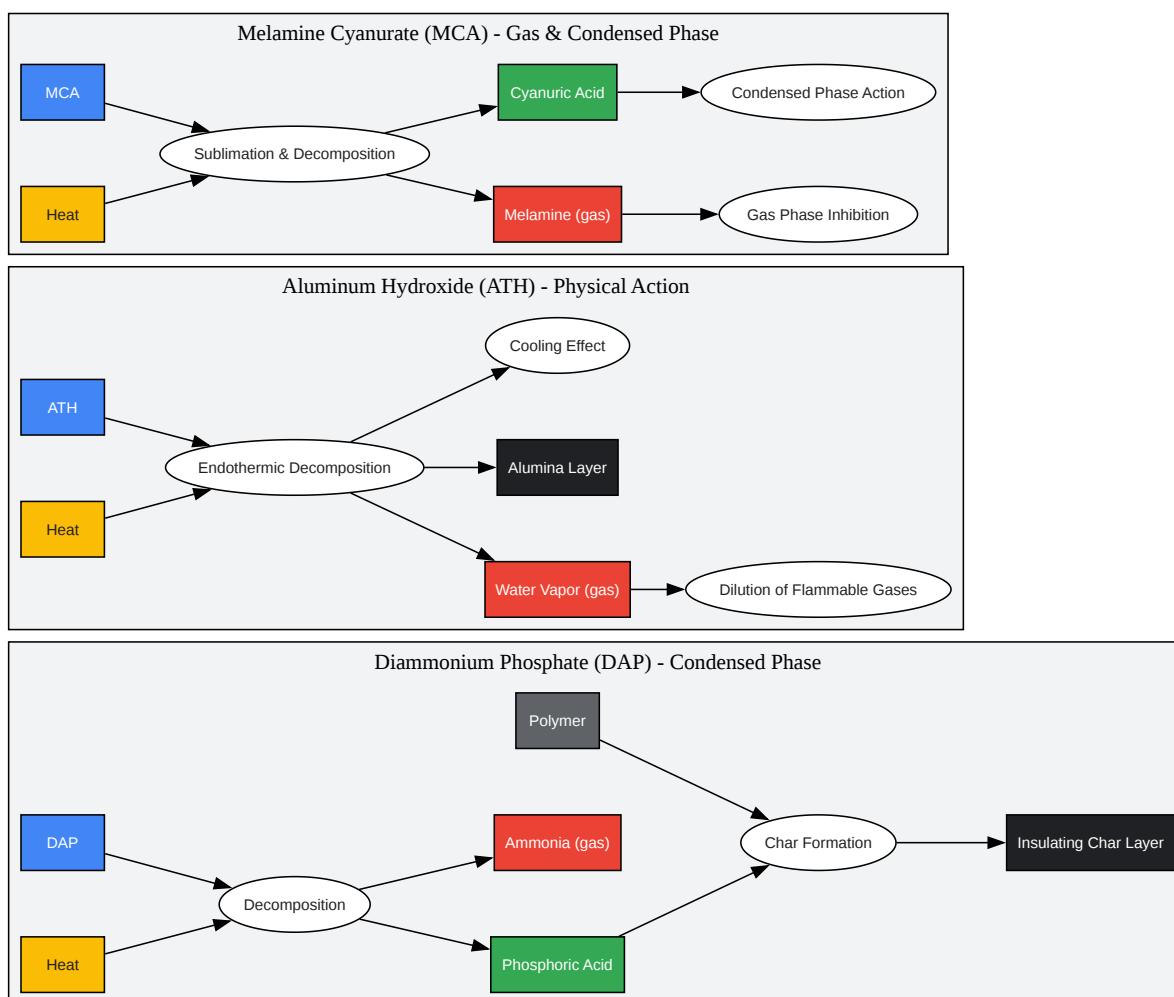
Objective: To assess the burning characteristics of plastic materials in response to a small open flame.

Methodology:

- A rectangular test specimen is held vertically by its top end.
- A calibrated flame is applied to the bottom edge of the specimen for 10 seconds and then removed. The afterflame time is recorded.
- Immediately after the afterflame extinguishes, the flame is reapplied for another 10 seconds and then removed. The afterflame and afterglow times are recorded.
- A layer of cotton is placed below the specimen to observe if dripping particles ignite it.
- Materials are classified as V-0, V-1, or V-2 based on the afterflame and afterglow times, and whether dripping particles ignite the cotton.

Mechanisms of Flame Retardancy

The following diagrams illustrate the proposed mechanisms by which diammonium phosphate and its alternatives exert their flame-retardant effects.



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Caption: Mechanisms of action for common halogen-free flame retardants.

Experimental and Analytical Workflow

The following diagram outlines a typical workflow for evaluating the performance of a flame-retardant polymer formulation.

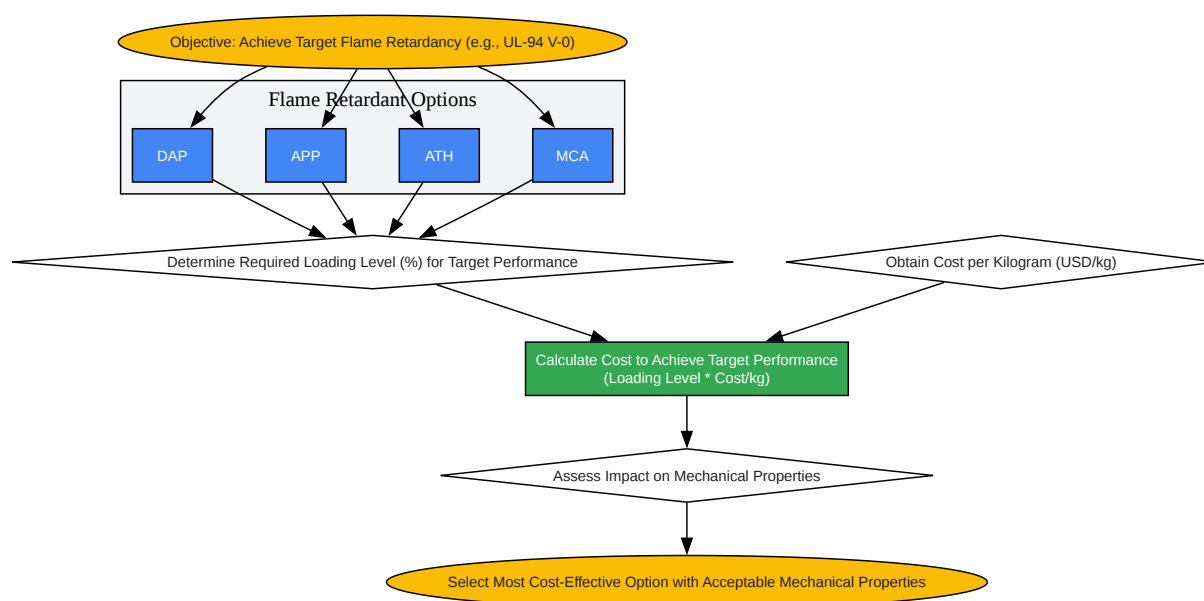


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Caption: Workflow for evaluating flame-retardant polymer formulations.

Logical Framework for Cost-Effectiveness Analysis

The decision-making process for selecting a flame retardant involves a logical assessment of performance against cost.



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Caption: Logical flow for assessing the cost-effectiveness of flame retardants.

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